

# Application Notes and Protocols for Benzyl Isovalerate as a Fragrance Ingredient

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## Compound of Interest

Compound Name: *Benzyl isovalerate*

Cat. No.: B091237

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## Introduction

**Benzyl isovalerate** (CAS No. 103-38-8) is a synthetic aroma chemical widely used in the fragrance and flavor industry.<sup>[1]</sup> It is an ester of benzyl alcohol and isovaleric acid, characterized by a powerful, fruity aroma reminiscent of apples and pineapples.<sup>[2][3]</sup> Its versatility and favorable stability profile make it a valuable ingredient in a wide range of formulations, including perfumes, cosmetics, and personal care products.<sup>[1][4]</sup> These application notes provide a comprehensive overview of the technical data, safety protocols, and experimental procedures relevant to the use of **benzyl isovalerate** in research and product development.

## Physicochemical and Olfactory Properties

A thorough understanding of the physicochemical and olfactory properties of **benzyl isovalerate** is essential for its effective application in formulations.

Table 1: Physicochemical Properties of **Benzyl Isovalerate**

Property	Value	Reference(s)
Chemical Name	Benzyl 3-methylbutanoate	[5]
Synonyms	Benzyl isopentanoate, Phenylmethyl isovalerate	[5]
CAS Number	103-38-8	[6]
FEMA Number	2152	[6]
Molecular Formula	C12H16O2	[1]
Molecular Weight	192.25 g/mol	[5]
Appearance	Colorless to pale yellow clear liquid	[7]
Boiling Point	245-246 °C at 760 mmHg	[7]
Density	0.982 - 0.990 g/mL at 25 °C	[7]
Refractive Index	1.483 - 1.489 at 20 °C	[7]
Vapor Pressure	0.017 - 0.0294 mmHg at 25 °C	[7]
Solubility	Soluble in alcohol and fixed oils; Insoluble in water and glycerin	[7]
logP (o/w)	3.260	[7]

Table 2: Olfactory Profile of **Benzyl Isovalerate**

Olfactory Attribute	Description	Reference(s)
Odor Type	Fruity	[3]
Odor Description	Sweet, fruity with notes of apple and pineapple, and herbal undertones.	[3][7]
Odor Strength	Medium	[7]
Substantivity on Smelling Strip	> 160 hours	[3]
Recommended Use Level in Fragrance Concentrate	Up to 8.0%	[7]

## Safety and Regulatory Information

The safe use of **benzyl isovalerate** in consumer products is well-established, supported by toxicological data and adherence to industry guidelines.

Table 3: Toxicological Data for **Benzyl Isovalerate**

Endpoint	Species	Route	Value	Reference(s)
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5000 mg/kg	[7]
Skin Irritation/Sensitization	Human	Dermal	No irritation or sensitization observed at 4% in solution.	[7]

Regulatory Status:

- IFRA: **Benzyl isovalerate** is subject to the standards set by the International Fragrance Association (IFRA). Formulators must adhere to the specific concentration limits outlined in the most current IFRA Standards for various product categories.

- RIFM: The Research Institute for Fragrance Materials (RIFM) is conducting a comprehensive safety assessment of benzyl isovoterate.<sup>[8]</sup> RIFM's safety assessments provide the scientific foundation for the IFRA Standards.<sup>[9]</sup>
- FDA: **Benzyl isovalerate** is listed by the U.S. Food and Drug Administration (FDA) as a synthetic flavoring substance permitted for direct addition to food for human consumption (21 CFR 172.515).<sup>[5]</sup>
- JECFA: The Joint FAO/WHO Expert Committee on Food Additives has concluded that benzyl isovoterate presents "no safety concern at current levels of intake when used as a flavouring agent."

## Experimental Protocols

Detailed and standardized protocols are critical for the accurate assessment of fragrance ingredients. The following sections provide methodologies for key experiments.

### Stability Testing in a Cosmetic Emulsion (Oil-in-Water Cream)

Objective: To evaluate the physicochemical stability of **benzyl isovalerate** in a representative cosmetic formulation under accelerated and real-time conditions.

Protocol:

- Formulation Preparation:
  - Prepare a base oil-in-water (O/W) cream formulation without any fragrance.
  - Incorporate **benzyl isovalerate** into the base formulation at a pre-determined concentration (e.g., 0.5% w/w). Ensure uniform dispersion.
  - Package the samples in the intended final packaging (e.g., glass jars with appropriate seals).
- Storage Conditions:
  - Store samples under the following conditions:

- Accelerated:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 75% RH  $\pm 5\%$  RH
- Real-Time:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 60% RH  $\pm 5\%$  RH
- Freeze-Thaw Cycling:  $-10^{\circ}\text{C}$  for 24 hours, then  $25^{\circ}\text{C}$  for 24 hours (repeat for 3 cycles).

- Evaluation Time Points:
  - Accelerated: 0, 1, 2, and 3 months.
  - Real-Time: 0, 3, 6, 12, and 24 months.
  - Freeze-Thaw: After each cycle.
- Parameters to Evaluate:
  - Physical Properties: Appearance, color, phase separation, and viscosity.
  - Chemical Properties: pH of the emulsion and concentration of **benzyl isovalerate** (using a validated analytical method such as Gas Chromatography-Mass Spectrometry, GC-MS).
  - Olfactory Properties: Odor profile assessed by a trained sensory panel.

**Data Presentation:** Results should be tabulated, showing the changes in each parameter over time and under different storage conditions.

## Skin Sensitization Potential Assessment

The potential for a fragrance ingredient to induce skin sensitization is a critical safety endpoint. The following are standard *in vivo* and human test methods.

**Objective:** To determine the skin sensitization potential of **benzyl isovalerate** by measuring lymphocyte proliferation in the draining lymph nodes of mice.

**Protocol (based on OECD TG 429):**

- **Animals:** Use female CBA/J mice, 8-12 weeks old.

- Test Substance Preparation: Prepare a minimum of three concentrations of **benzyl isovalerate** in a suitable vehicle (e.g., acetone:olive oil, 4:1). A concurrent positive control (e.g., hexyl cinnamic aldehyde) and a vehicle control group are required.
- Application: Apply 25  $\mu$ L of the test substance, positive control, or vehicle to the dorsal surface of each ear of the mice for three consecutive days.
- Proliferation Measurement: Five days after the first application, inject the mice intravenously with 3H-methyl thymidine.
- Sample Collection and Processing: Five hours after the injection, sacrifice the animals and excise the draining auricular lymph nodes. Prepare single-cell suspensions of lymph node cells.
- Data Analysis: Measure the incorporation of 3H-methyl thymidine using a  $\beta$ -scintillation counter. Calculate the Stimulation Index (SI) by dividing the mean proliferation in each treatment group by the mean proliferation in the vehicle control group. An SI of  $\geq 3$  is considered a positive result.

Objective: To determine the potential of **benzyl isovalerate** to induce contact sensitization in human subjects.

Protocol (based on RIFM standard HRIPT):[\[8\]](#)[\[10\]](#)

- Study Population: Recruit a panel of healthy human volunteers (typically around 100) with no known history of skin diseases.
- Induction Phase:
  - Apply a patch containing **benzyl isovalerate** at a specified concentration in a suitable vehicle (e.g., 75% diethyl phthalate/25% ethanol) to the same site on the back of each subject.[\[10\]](#)
  - The patch is worn for 24 hours and then removed. After a 24-hour rest period, a new patch is applied to the same site.[\[10\]](#)
  - This procedure is repeated for a total of nine applications over a three-week period.[\[10\]](#)

- Skin reactions are scored by a trained evaluator before each new patch application.
- Rest Period: A two-week non-treatment period follows the induction phase.[10]
- Challenge Phase:
  - Apply a challenge patch with the same test material to a naive site on the back.[10]
  - The patch is worn for 24 hours.
  - The challenge site is evaluated for signs of an allergic reaction at 48 and 72 hours after patch application.
- Interpretation: A reaction at the challenge site that is greater than any irritation observed during the induction phase is indicative of sensitization.

## Olfactory Performance Evaluation

Objective: To measure the longevity of the odor of benzyl isovoterate on a standard smelling strip.

Protocol:

- Preparation: Dip a standard paper smelling strip into undiluted benzyl isovoterate to a depth of 1 cm.
- Evaluation:
  - A panel of trained sensory analysts evaluates the odor of the strip immediately after dipping ( $t=0$ ) and at regular intervals (e.g., 1, 4, 8, 24, 48, 72, 96, 120, 144, 168 hours).
  - The evaluation should be conducted in a well-ventilated, odor-free environment.
  - The intensity of the odor is rated on a defined scale (e.g., a 0-5 scale where 0 = no odor and 5 = very strong odor).
- Data Analysis: The substantivity is reported as the time at which the odor is no longer readily perceptible by the majority of the panel.

Objective: To characterize the specific odor notes of benzyl isovoterate as it elutes from a gas chromatograph.

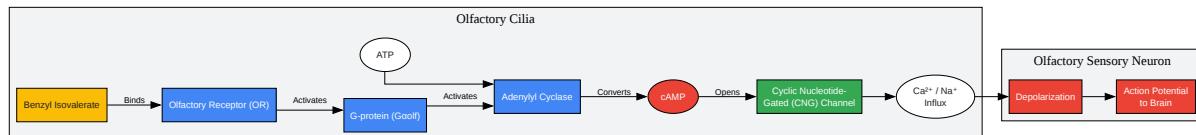
Protocol:

- Instrumentation: Use a gas chromatograph equipped with a column suitable for fragrance analysis (e.g., a non-polar or mid-polar column). The column effluent is split between a chemical detector (e.g., a Flame Ionization Detector or Mass Spectrometer) and a heated sniffing port.[\[10\]](#)
- Sample Preparation: Prepare a dilute solution of benzyl isovoterate in a suitable solvent (e.g., ethanol).
- Analysis:
  - Inject the sample into the GC.
  - A trained sensory analyst (assessor) sniffs the effluent from the sniffing port throughout the chromatographic run.
  - The assessor records the time, duration, and a description of any odors detected.
- Data Interpretation: The resulting "aromagram" is correlated with the chromatogram from the chemical detector to identify the specific odor characteristics of the benzyl isovoterate peak.

## Visualizations

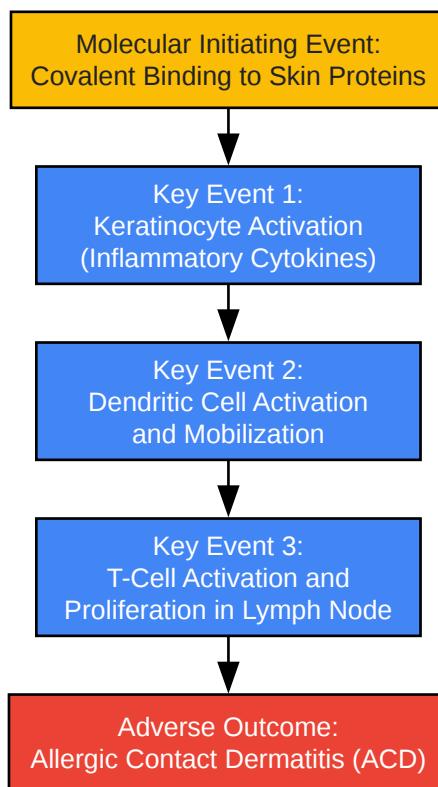
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate key biological pathways and experimental workflows relevant to the assessment of **benzyl isovalerate**.



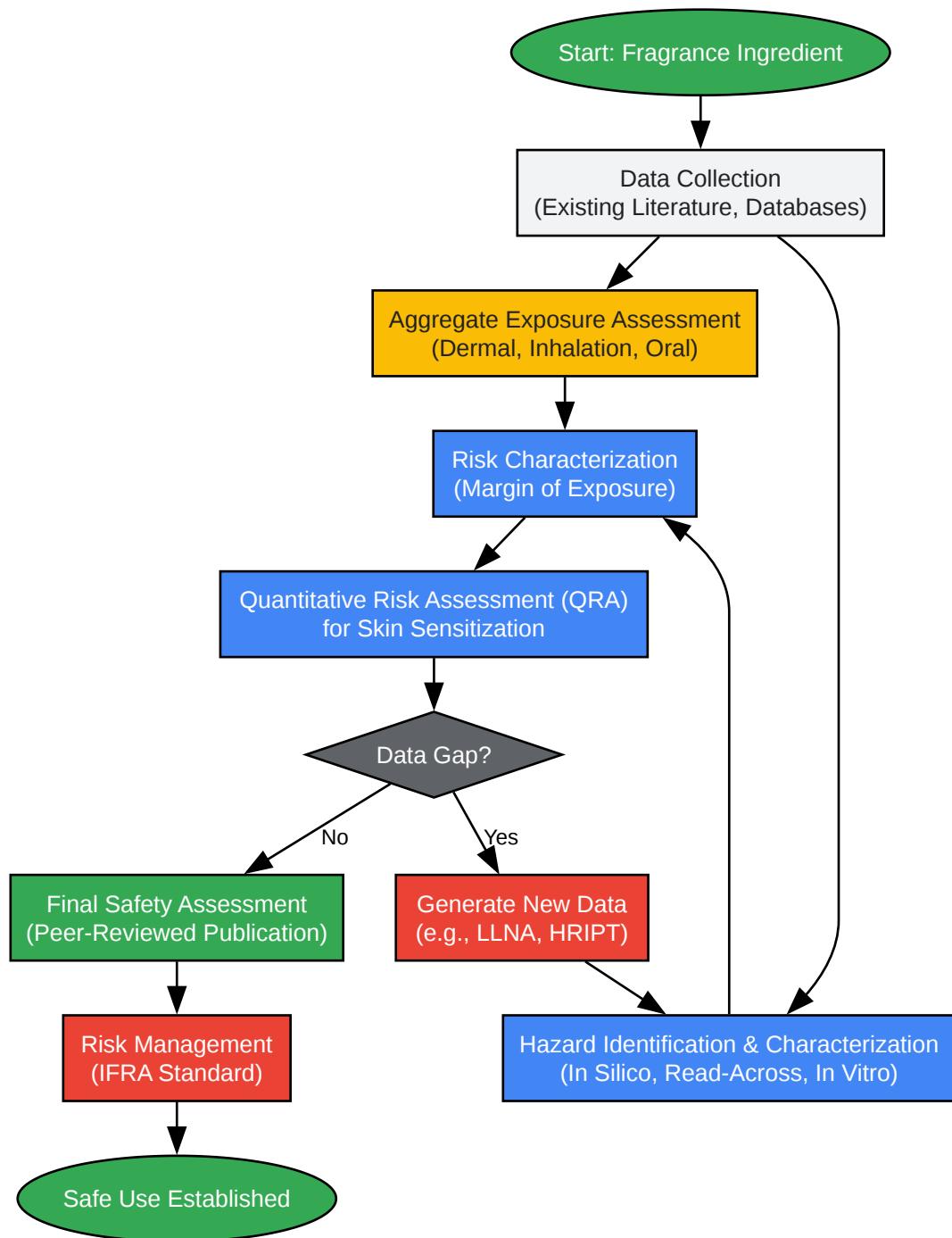
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Caption: Olfactory Signal Transduction Pathway.



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Caption: Skin Sensitization Adverse Outcome Pathway (AOP).



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Caption: RIFM Fragrance Ingredient Safety Assessment Workflow.

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